

tert-Butyl N-(benzyloxy)carbamate CAS number 79722-21-7

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Compound of Interest

Compound Name: *tert-Butyl N-(benzyloxy)carbamate*

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Technical Guide: tert-Butyl N-(benzyloxy)carbamate

CAS Number: 79722-21-7

This technical guide provides a comprehensive overview of **tert-butyl N-(benzyloxy)carbamate**, a crucial reagent in organic synthesis and pharmaceutical research. The document details its chemical and physical properties, spectroscopic data, synthesis protocols, key applications, and safety and handling procedures, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

tert-Butyl N-(benzyloxy)carbamate is a white, solid compound at room temperature.^{[1][2]} It is recognized for its stability and utility as a protecting group for amines in multi-step synthetic processes.^{[3][4]} Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₇ NO ₃	[3][5][6]
Molecular Weight	223.27 g/mol	[3][5][6]
Melting Point	45-47 °C (lit.)	[5][7]
Appearance	White to off-white solid	[1][3]
Density	1.078 ± 0.06 g/cm ³ (at 20°C)	[2]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	[2]
InChI Key	MZNBNPWFHGWAGH-UHFFFAOYSA-N	[5][7]
SMILES	CC(C) (C)OC(=O)NOCc1ccccc1	[5][7]

Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation of **tert-butyl N-(benzyloxy)carbamate**. The proton NMR data is presented below.

Type	Data	Reference
¹ H NMR	(300 MHz, CDCl ₃) δ: 1.43 (9H, s), 4.85 (2H, s), 7.19-7.21 (1H, brs), 7.30-7.40 (5H, m)	[8]

Synthesis of tert-Butyl N-(benzyloxy)carbamate

The synthesis of **tert-butyl N-(benzyloxy)carbamate** is typically achieved through the reaction of O-benzylhydroxylamine hydrochloride with di-tert-butyl dicarbonate.

Experimental Protocol

This protocol describes a general procedure for the synthesis of **tert-butyl N-(benzyloxy)carbamate**.^[8]

Materials:

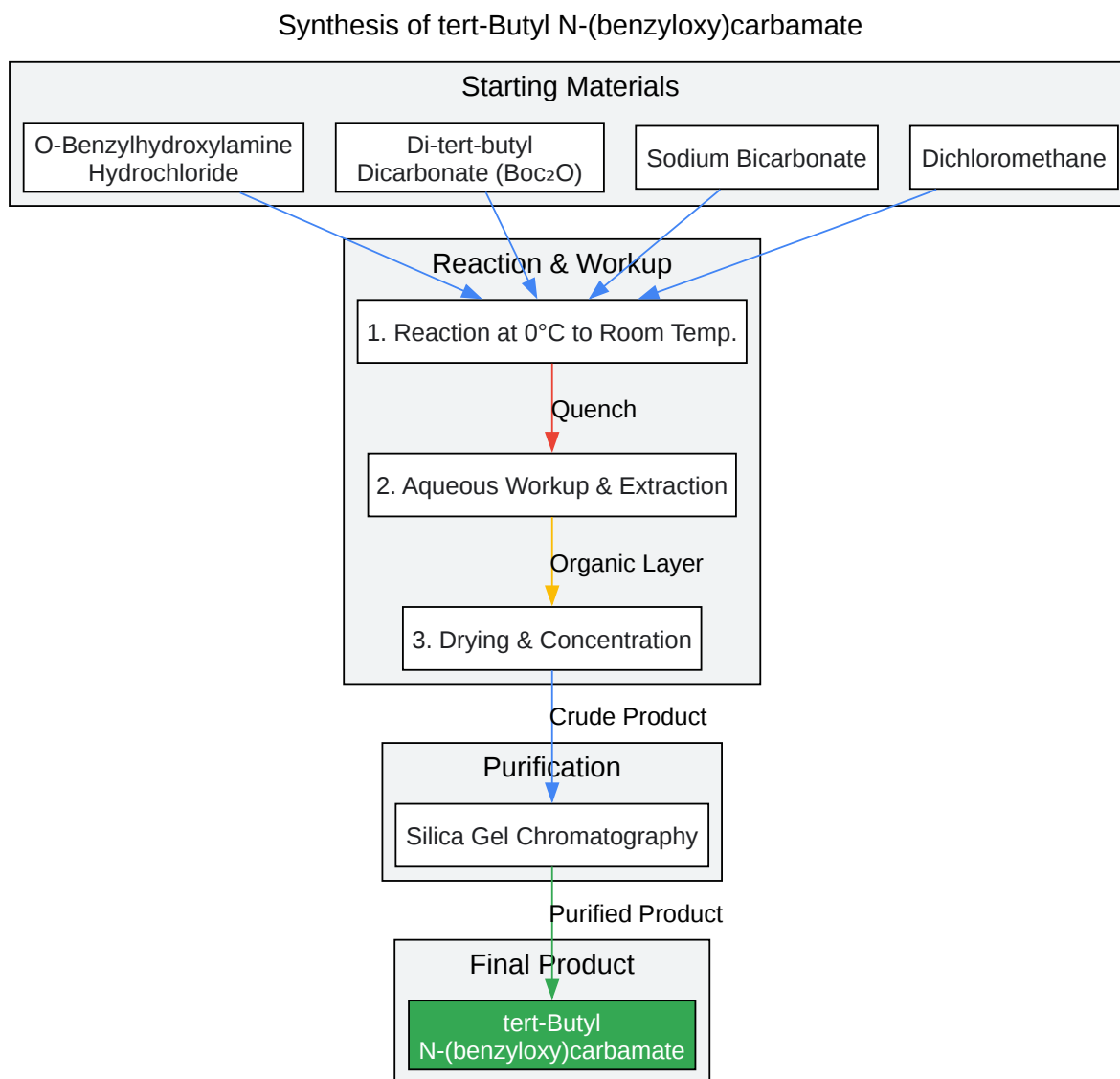
- O-benzylhydroxylamine hydrochloride
- Dichloromethane (DCM)
- Aqueous sodium bicarbonate solution
- Di-tert-butyl dicarbonate (Boc₂O)
- Anhydrous sodium sulfate
- Petroleum ether
- Ethyl acetate

Procedure:

- To a solution of O-benzylhydroxylamine hydrochloride (225 g, 1.44 mol) in dichloromethane (300 mL), add an aqueous sodium bicarbonate solution (261 g, 3.11 mol, in 300 ml of water).
- Stir the mixture for 1 hour.
- Cool the reaction mixture to 0°C in an ice/water bath.
- Slowly add di-tert-butyl dicarbonate (375 g, 1.72 mol) to the mixture at 0°C.
- Stir the reaction mixture in the ice/water bath for 60 minutes.
- Continue stirring for an additional 16 hours at room temperature.
- Upon completion, quench the reaction by adding 300 mL of aqueous sodium bicarbonate solution.
- Separate the aqueous phase and extract it with dichloromethane (3 x 500 mL).

- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by silica gel flash column chromatography using a petroleum ether/ethyl acetate (10:1) eluent. This yields **tert-butyl N-(benzyloxy)carbamate** as a yellow oil (220 g, 69% yield).[8]

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **tert-butyl N-(benzyloxy)carbamate**.

Applications in Research and Development

tert-Butyl N-(benzyloxy)carbamate is a versatile reagent with significant applications in organic chemistry and drug discovery.

Protecting Group Chemistry

The primary role of this compound is as a protecting group for amines.[3][4] The tert-butoxycarbonyl (Boc) group is stable under many reaction conditions but can be selectively removed, which is invaluable in the multi-step synthesis of complex molecules.[3][4][9]

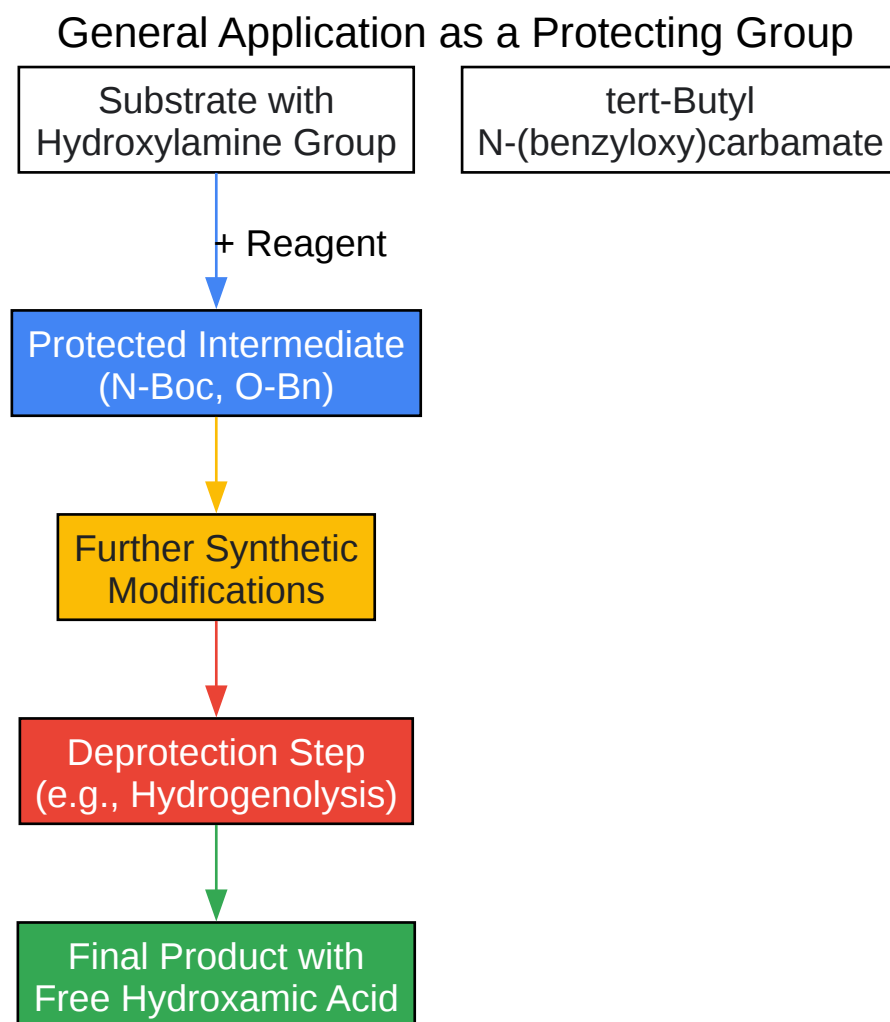
Synthesis of Bioactive Molecules

This carbamate is a key intermediate in the synthesis of various pharmaceutical and bioactive compounds.[3]

- **Cyclic Hydroxamic Acids:** It is used in the preparation of seven-membered cyclic hydroxamic acids and participates in intramolecular cyclization to yield functionalized 5- and 6-membered protected cyclic hydroxamic acids.[2][8]
- **Deferoxamine Mesylate:** It has been utilized in the synthesis of Deferoxamine Mesylate, an iron-chelating agent.[2]
- **Other Syntheses:** It may also be used to synthesize 2-(N-formyl-N-hydroxyamino)ethylphosphonate (IPP).[2][8]

Role as a Synthetic Intermediate

The logical flow of using **tert-butyl N-(benzyloxy)carbamate** as an intermediate involves its introduction to protect a hydroxylamine nitrogen, followed by further synthetic modifications, and concluding with deprotection to reveal the desired functionality.



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Caption: Role of the carbamate as a protected synthetic intermediate.

Safety and Handling

tert-Butyl N-(benzyloxy)carbamate is classified as an irritant and requires careful handling to avoid exposure.

Hazard Identification

The compound is associated with the following GHS hazard classifications:

Hazard Code	Description	Classification	Reference
H315	Causes skin irritation	Skin Irritant 2	[5] [6]
H319	Causes serious eye irritation	Eye Irritant 2	[5] [6]
H335	May cause respiratory irritation	STOT SE 3	[5] [6]

The signal word for this chemical is "Warning".[\[5\]](#)

Recommended Safety Precautions

Personal Protective Equipment (PPE):

- Respiratory Protection: Dust mask type N95 (US) or equivalent.[\[5\]](#)[\[10\]](#)
- Eye Protection: Safety glasses or eyeshields.[\[5\]](#)[\[10\]](#)
- Hand Protection: Protective gloves.[\[5\]](#)[\[10\]](#)

Handling and Storage:

- Store in a cool, dark, and dry place in a tightly sealed container.[\[2\]](#)[\[10\]](#)
- Store away from incompatible materials such as oxidizing agents.[\[10\]](#)
- Use in a well-ventilated area or with local exhaust ventilation.[\[10\]](#)
- Avoid generating dust.[\[10\]](#)
- Wash hands thoroughly after handling.[\[10\]](#)

In case of exposure, follow standard first-aid measures and seek medical advice if symptoms persist.[\[10\]](#)

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